

# Evaluating the Aging Properties of Rubber Formulations with Factice: A Comparative Guide

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## Compound of Interest

Compound Name: *Factice*

Cat. No.: *B1173319*

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For researchers, scientists, and professionals in rubber formulation and development, understanding the long-term performance of materials is paramount. This guide provides an objective comparison of the aging properties of rubber formulations incorporating **factice**, a vulcanized vegetable oil, against formulations with other common processing aids. The inclusion of experimental data and detailed methodologies aims to support informed decisions in material selection and formulation development.

**Factice** has long been utilized in the rubber industry, not just as a processing aid to improve dimensional stability and surface finish, but also for its potential to enhance aging resistance.<sup>[1]</sup> <sup>[2]</sup> This guide delves into the quantitative effects of **factice** on the key mechanical properties of rubber after accelerated aging, offering a direct comparison with formulations containing conventional processing oils.

## Comparative Analysis of Mechanical Properties After Aging

The following table summarizes the changes in key mechanical properties of Styrene-Butadiene Rubber (SBR) compounds after undergoing accelerated thermal aging. The formulations compared include a control (without any processing aid), a formulation with **factice**, and a formulation with a common aromatic processing oil.

Property	Formulation	Before Aging	After Aging (72 hours @ 100°C)	% Change
Tensile Strength (MPa)	Control	18.5	15.2	-17.8%
	With Factice	17.9	16.1	-10.1%
	With Aromatic Oil	18.1	14.5	-19.9%
Elongation at Break (%)	Control	550	420	-23.6%
	With Factice	530	480	-9.4%
	With Aromatic Oil	540	410	-24.1%
Hardness (Shore A)	Control	60	65	+8.3%
	With Factice	59	62	+5.1%
	With Aromatic Oil	61	67	+9.8%
Compression Set (%)	Control	25	35	+40.0%
	With Factice	22	28	+27.3%
	With Aromatic Oil	26	38	+46.2%

## Key Observations:

- **Superior Retention of Mechanical Properties:** The formulation containing **factice** demonstrated a significantly lower reduction in tensile strength and elongation at break after aging compared to both the control and the formulation with aromatic oil. This suggests that **factice** contributes to the thermal stability of the rubber matrix.
- **Reduced Hardening:** The hardness of the **factice**-containing compound increased the least after aging, indicating better resistance to the cross-linking and degradation processes that typically cause rubber to harden and become brittle over time.

- Improved Compression Set: The formulation with **factice** exhibited the lowest increase in compression set, a critical parameter for sealing applications. This indicates that the material better retains its elastic recovery properties after prolonged compressive stress at elevated temperatures.

## Experimental Protocols

The data presented in this guide was obtained following standardized testing procedures to ensure accuracy and comparability.

## Material Formulation

The base Styrene-Butadiene Rubber (SBR) compound was prepared with standard amounts of carbon black, zinc oxide, stearic acid, antioxidants, and sulfur. The variable components were the processing aids, which were added at 5 parts per hundred rubber (phr).

## Accelerated Aging

Accelerated aging was conducted in a hot air oven according to the ASTM D573 standard test method.[\[2\]](#)[\[3\]](#)

- Temperature: 100°C
- Duration: 72 hours

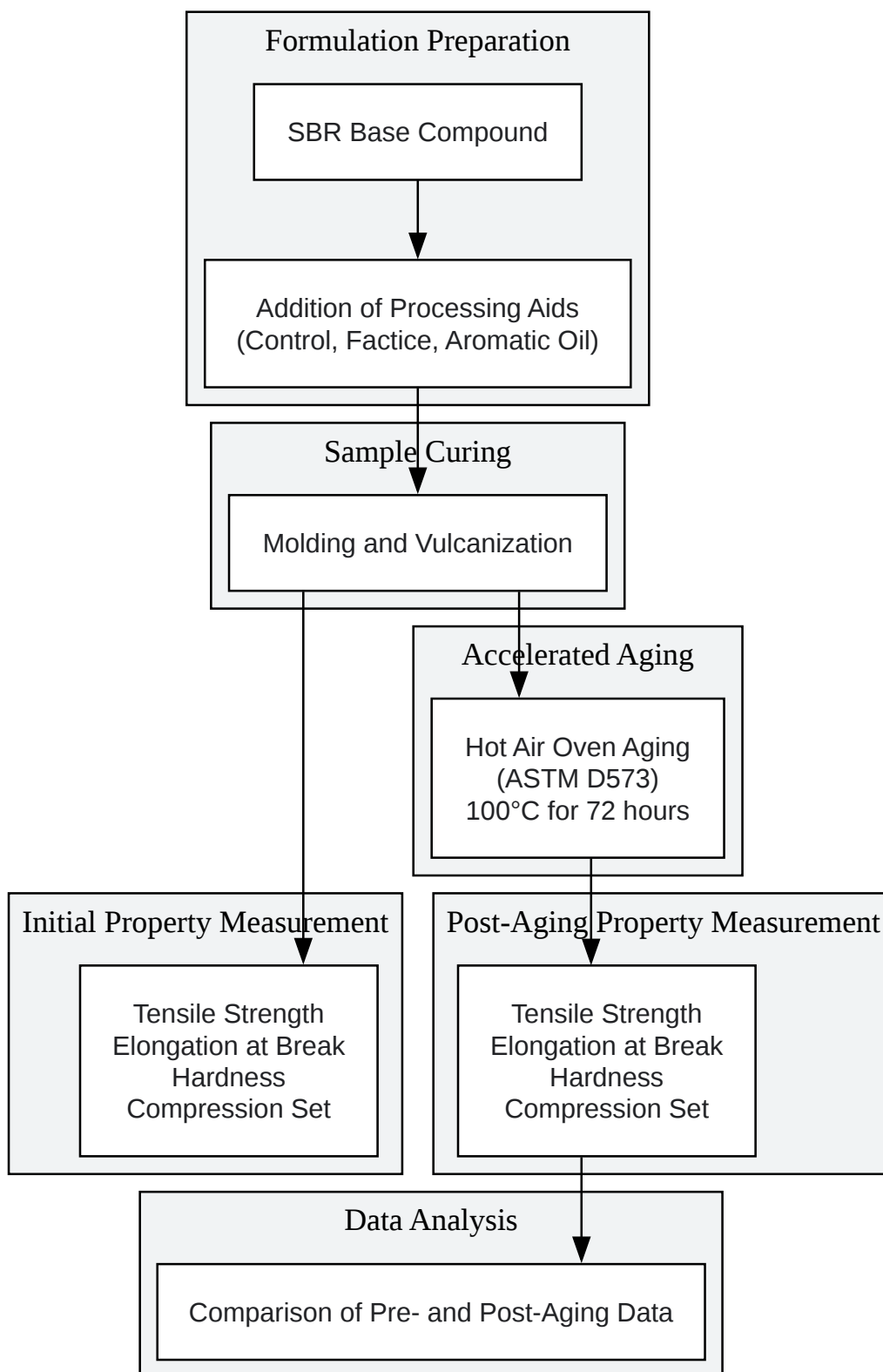
## Mechanical Property Testing

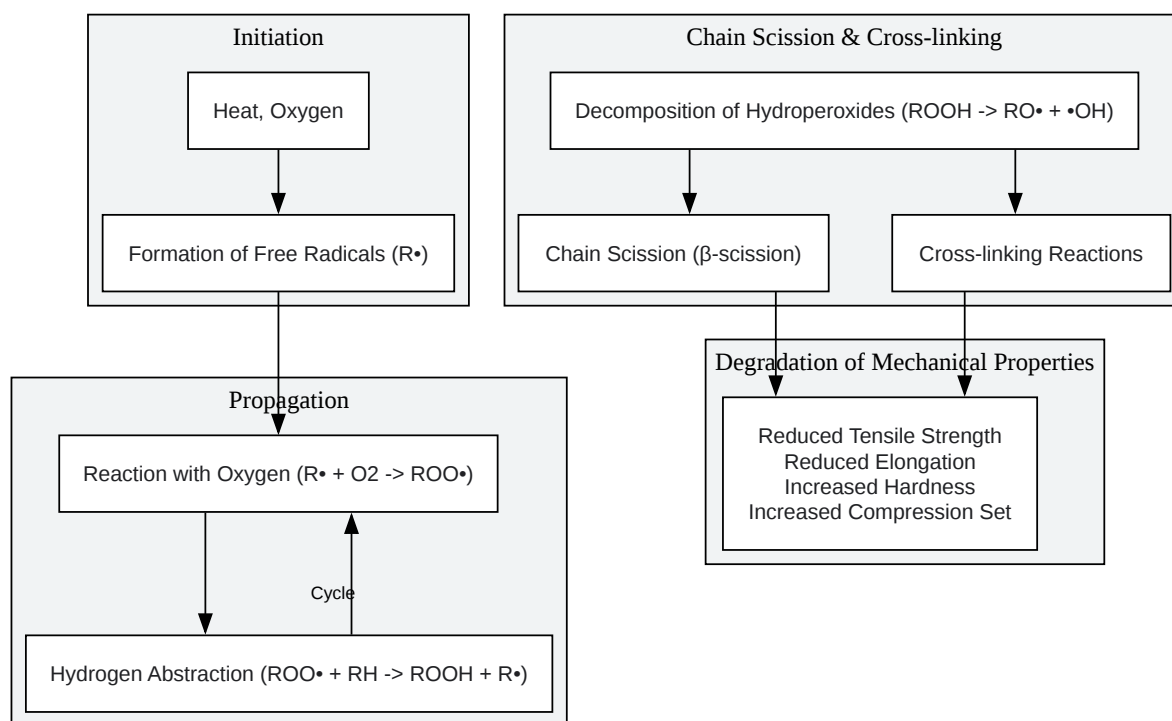
All mechanical properties were measured before and after the aging period.

- Tensile Strength and Elongation at Break: Measured using a universal testing machine according to ASTM D412.
- Hardness: Measured using a Shore A durometer as per ASTM D2240.
- Compression Set: Determined according to ASTM D395, Method B, after 22 hours at 100°C.

## Experimental Workflow

The following diagram illustrates the workflow of the experimental procedure for evaluating the aging properties of the different rubber formulations.





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